

Application Notes and Protocols: Formulation of Metalworking Fluids with Sodium Mercaptobenzothiazole

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Compound of Interest

Compound Name: *Sodium mercaptobenzothiazole*

Cat. No.: *B8813654*

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Introduction

Sodium mercaptobenzothiazole (NaMBT) is a versatile organic compound widely utilized as a key additive in the formulation of metalworking fluids (MWFs). Its primary function is as a highly effective corrosion inhibitor, particularly for non-ferrous metals such as copper and its alloys, which are commonly found in machinery and workpieces.^[1] Additionally, NaMBT exhibits biocidal and fungicidal properties, contributing to the overall stability and longevity of the fluid by controlling microbial growth.^{[2][3][4][5]}

These application notes provide a comprehensive guide to the formulation of semi-synthetic metalworking fluids containing **sodium mercaptobenzothiazole**. This document outlines a typical formulation, details the functional roles of each component, and provides standardized protocols for evaluating the performance of the final product, with a focus on corrosion inhibition and biostability.

Formulation of a Semi-Synthetic Metalworking Fluid

Semi-synthetic metalworking fluids offer a balance of the lubricating properties of soluble oils and the cooling and cleanliness of synthetic fluids. A typical formulation is presented below, incorporating **sodium mercaptobenzothiazole** as a key corrosion inhibitor and biocide.

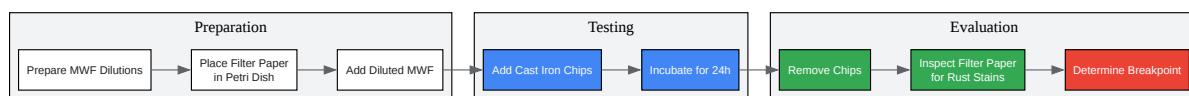
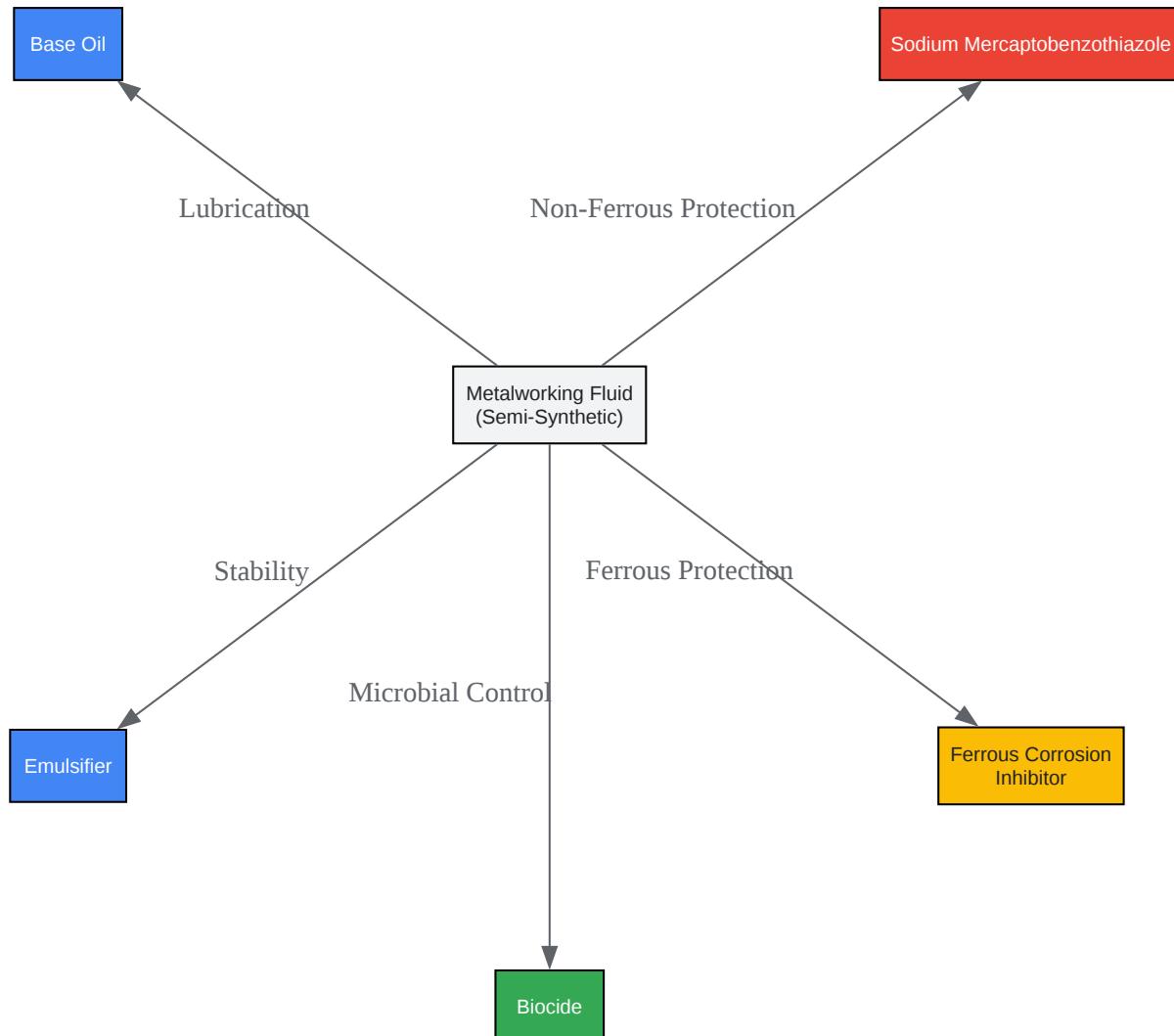
Typical Formulation of a Semi-Synthetic Metalworking Fluid Concentrate

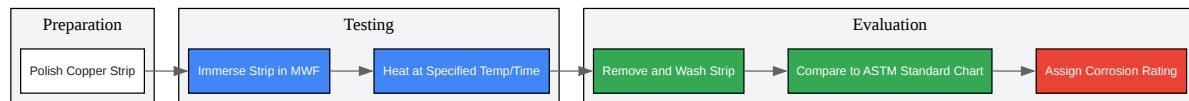
Component	Function	Typical Concentration (% w/w)
Naphthenic/Paraffinic Base Oil	Primary Lubricant	40 - 60
Emulsifier Package (e.g., Sodium Petroleum Sulfonate, Non-ionic surfactants)	Disperses oil in water	10 - 20
Sodium Mercaptobenzothiazole (50% aq. solution)	Corrosion Inhibitor (non- ferrous), Biocide	1.0 - 5.0
Amine Borate / Alkanolamine	Corrosion Inhibitor (ferrous), pH buffer	5 - 15
Fatty Acid	Lubricity additive, Co- emulsifier	2 - 8
Extreme Pressure (EP) Additive (e.g., sulfurized or chlorinated paraffin)	Enhanced lubricity under high pressure	1 - 5
Biocide/Fungicide (e.g., Triazine, Oxazolidine)	Broad-spectrum microbial control	0.5 - 2.0
Antifoaming Agent	Prevents foam formation	0.1 - 1.0
Deionized Water	Diluent	Balance to 100

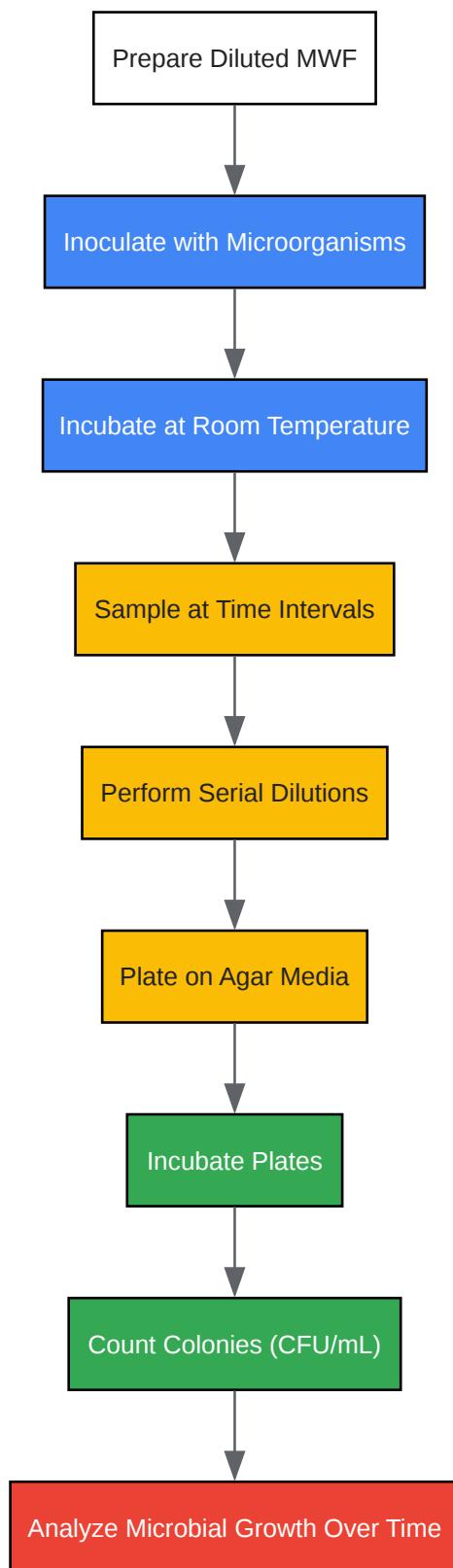
This is a representative formulation. The exact composition may vary depending on the specific application and desired performance characteristics.

Functional Relationship of Key Components

The following diagram illustrates the synergistic and functional relationships between the core components of the metalworking fluid formulation.







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- To cite this document: BenchChem. [Application Notes and Protocols: Formulation of Metalworking Fluids with Sodium Mercaptobenzothiazole]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8813654#formulation-of-metalworking-fluids-with-sodium-mercaptobenzothiazole>]

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